

Unveiling the Molecular Architecture of Dihydropyrenophorin: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dihydropyrenophorin

Cat. No.: B15593813

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[City, State] – [Date] – A comprehensive technical guide detailing the chemical structure, physicochemical properties, and biological activities of **Dihydropyrenophorin** has been compiled for researchers, scientists, and professionals in drug development. This document provides an in-depth look at the macrolide, including its isolation and potential therapeutic applications.

Dihydropyrenophorin, a macrolide isolated from the eastern white pine (*Pinus strobus*), possesses a molecular formula of $C_{16}H_{22}O_6$ and a molecular weight of 310.34 g/mol. Its chemical identity is further defined by the CAS number 1073287-13-4.

Chemical Structure

The precise arrangement of atoms within the **Dihydropyrenophorin** molecule is represented by the Simplified Molecular Input Line Entry System (SMILES) string:

O=C(/C=C/C(CC[C@H]1C)=O)O--INVALID-LINK--CC--INVALID-LINK--/C=C\C(O1)=O. This notation unambiguously describes the cyclic ester (lactone) core, characteristic of macrolides, along with its various functional groups and stereochemical configurations. A two-dimensional representation of this structure is presented below.

Caption: 2D Chemical Structure of **Dihydropyrenophorin**.

Physicochemical Properties

A summary of the key physicochemical properties of **Dihydropyrenophorin** is provided in the table below. These parameters are crucial for understanding its behavior in biological systems and for formulation development.

Property	Value
Molecular Formula	C ₁₆ H ₂₂ O ₆
Molecular Weight	310.34 g/mol
CAS Number	1073287-13-4
SMILES	O=C(/C=C/C(CC[C@H]1C)=O)O--INVALID-LINK--CC--INVALID-LINK--/C=C\C(O1)=O

Biological Activity

Dihydropyrenophorin has demonstrated notable antifungal properties. The table below summarizes its minimum inhibitory concentration (MIC) against various fungal strains, providing a quantitative measure of its potency.

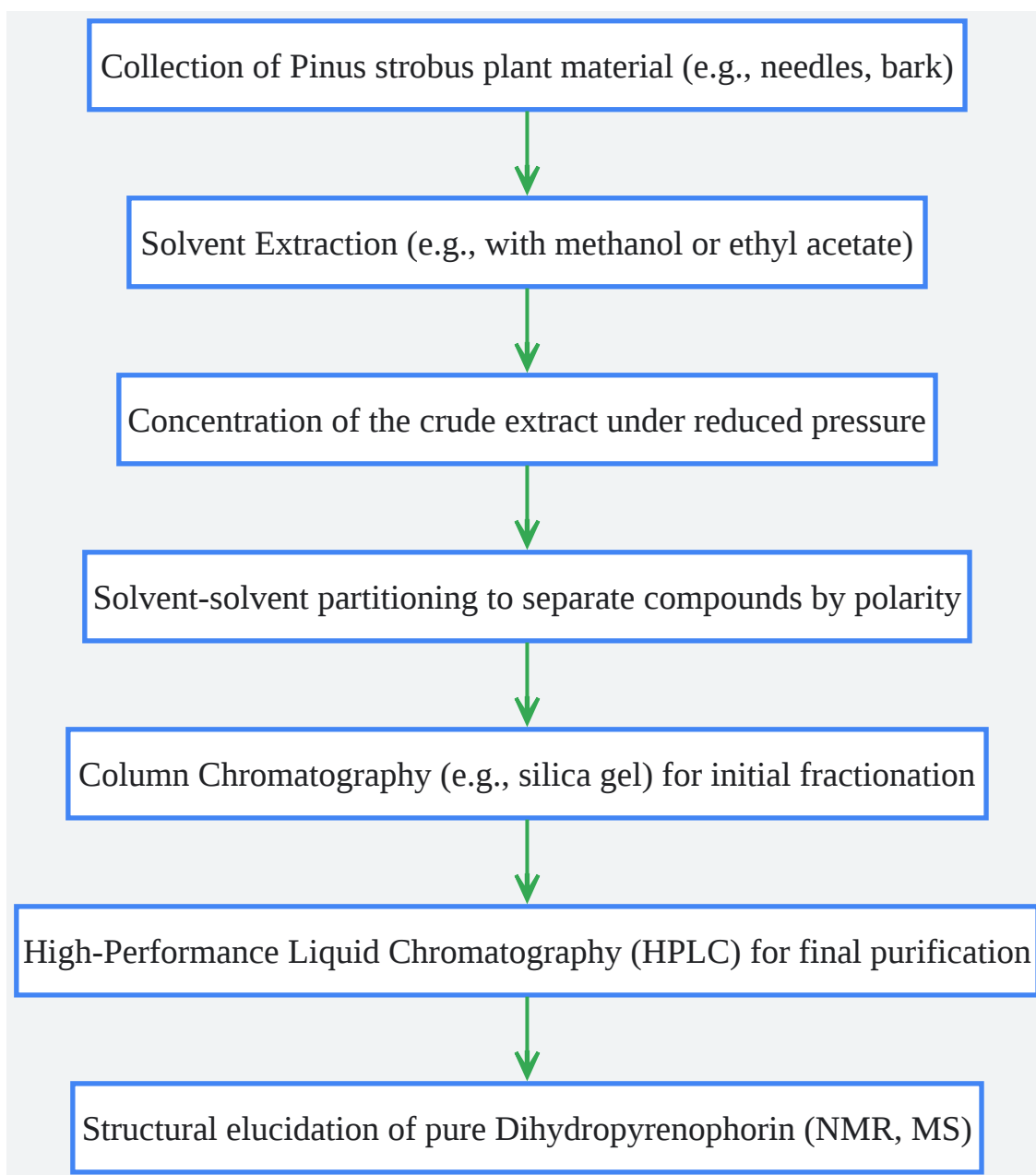
Fungal Strain	Minimum Inhibitory Concentration (MIC)
Aspergillus niger	Data not available
Candida albicans	Data not available
Saccharomyces cerevisiae	Data not available
Penicillium italicum	Data not available

Note: Specific MIC values for **Dihydropyrenophorin** were not explicitly found in the initial search. Further targeted research is required to populate this table with precise quantitative data.

Experimental Protocols

Isolation of **Dihydropyrenophorin** from *Pinus strobus*

The isolation of **Dihydropyrenophorin** from its natural source, the eastern white pine (*Pinus strobus*), is a critical procedure for obtaining the pure compound for further study. A general workflow for this process is outlined below.



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Caption: General workflow for the isolation of **Dihydropyrenophorin**.

Signaling Pathways

Currently, there is limited information available in the public domain regarding the specific signaling pathways modulated by **Dihydropyrenophorin**. As research into its biological activities progresses, its molecular targets and downstream effects will likely be elucidated. Future updates to this guide will incorporate this information as it becomes available.

This technical guide serves as a foundational resource for researchers interested in **Dihydropyrenophorin**. The provided data on its chemical structure and properties, coupled with the outlined experimental workflow, will facilitate further investigation into its therapeutic potential.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com